

2-Ethylbenzoic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *2-Ethylbenzoic acid*

Cat. No.: *B181335*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2-Ethylbenzoic acid** (CAS No. 612-19-1). The following sections detail the physical and chemical properties, toxicological data, handling and storage procedures, emergency measures, and disposal considerations for this compound. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

2-Ethylbenzoic acid is a white to off-white crystalline powder.^[1] It is characterized by an ethyl group attached to the second carbon of a benzoic acid structure.

Property	Value	References
Molecular Formula	C ₉ H ₁₀ O ₂	[1] [2] [3] [4]
Molecular Weight	150.17 g/mol	[2] [5]
CAS Number	612-19-1	[1] [5] [6]
Appearance	White to off-white crystalline powder	[1]
Melting Point	62-66 °C	[3] [5] [6]
Boiling Point	259.7 ± 9.0 °C at 760 Torr; 304.8°C at 760 mmHg	[3] [6]
Solubility	Sparingly soluble in water (1.1 g/L at 25 °C)	[1]
pKa	3.79 at 25°C	[1]

Hazard Identification and Classification

2-Ethylbenzoic acid is classified as an irritant.[\[2\]](#) The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Signal Word: Warning[\[2\]](#)[\[5\]](#)

Toxicological Summary

Based on its classification, **2-Ethylbenzoic acid** is an irritant to the skin, eyes, and respiratory system.[\[2\]](#)[\[7\]](#) While specific quantitative toxicity data such as LD50 or LC50 values are not readily available in the provided search results, the hazard classifications are derived from standardized toxicological testing.

Experimental Protocols: The determination of skin and eye irritation potential for chemical substances like **2-Ethylbenzoic acid** typically follows internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). For instance:

- OECD Test Guideline 404 is used for assessing acute dermal irritation and corrosion. This test involves applying the substance to the skin of an animal (historically rabbits) and observing for signs of erythema and edema.
- OECD Test Guideline 405 is employed for evaluating acute eye irritation and corrosion. This involves applying the substance to the eye of an animal and grading the effects on the cornea, iris, and conjunctiva.

These protocols provide a framework for the classification of substances and the formulation of appropriate safety precautions.

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure the stability of **2-Ethylbenzoic acid**.

Safe Handling

- Ventilation: Use only outdoors or in a well-ventilated area.[\[1\]](#) Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side shields or goggles.[\[8\]](#)[\[9\]](#)
 - Skin Protection: Wear protective gloves.[\[8\]](#) The specific glove material should be chosen based on the breakthrough time and permeation rate for the substance at hand.

- Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8][10] A dust mask of type N95 (US) is recommended.[8]
- Hygiene Practices: Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke when using this product.[11] Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[1]

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[1][6] Keep the container tightly closed.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[1][9]
- Storage Class: Combustible Solids (Storage Class Code 11).[5][8]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure	References
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.	[1] [6]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.	[1] [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[1] [6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[12\]](#)[\[13\]](#)
- Unsuitable Extinguishing Media: A water jet may spread the fire.[\[11\]](#)
- Specific Hazards: During a fire, hazardous combustion products such as carbon monoxide and carbon dioxide may be formed.[\[10\]](#)

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[11][12]

Accidental Release Measures

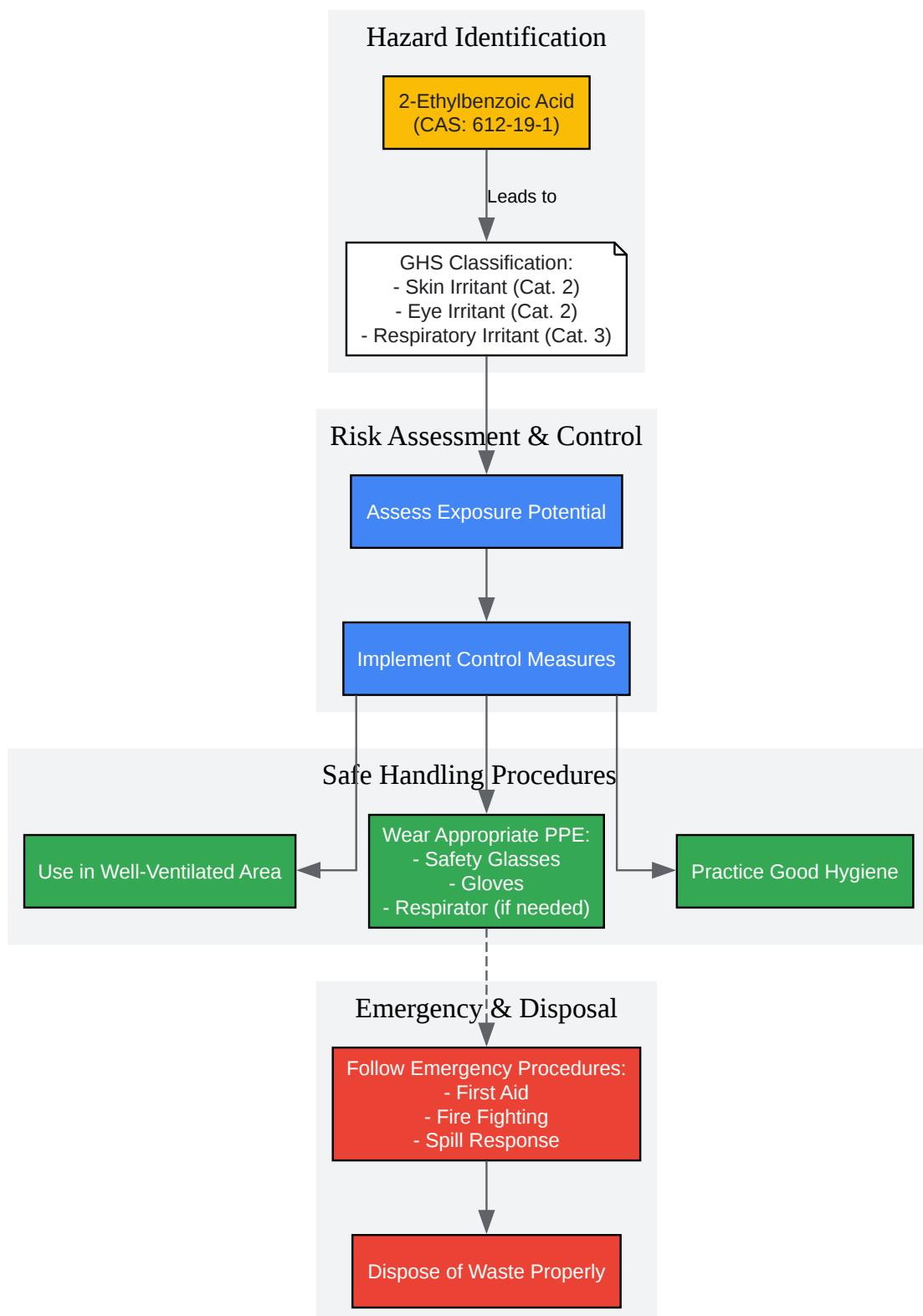
- Personal Precautions: Avoid dust formation.[14] Use personal protective equipment, including chemical-impermeable gloves, and ensure adequate ventilation.[14] Evacuate personnel to safe areas.[14]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[14] Do not let the chemical enter drains, as it should not be released into the environment.[9][14]
- Containment and Cleanup: Sweep up the spilled material and place it in a suitable, closed container for disposal.[9][12] Avoid creating dust.[12]

Disposal Considerations

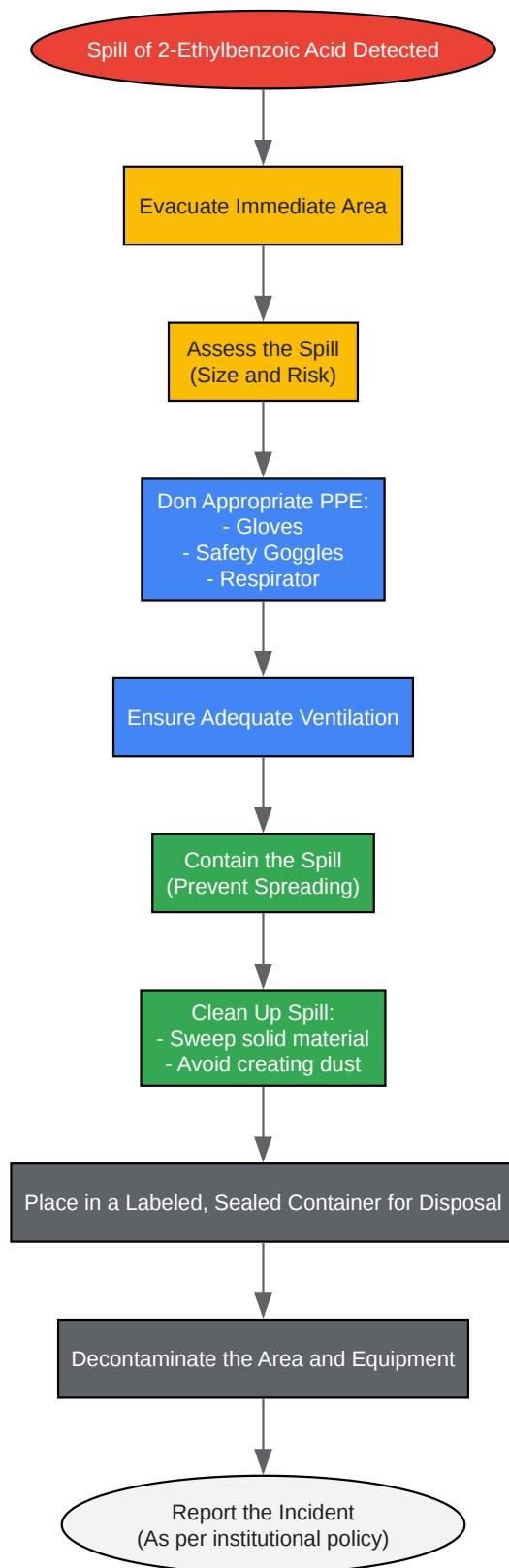
Dispose of contents and containers in accordance with local, regional, and national regulations. [6][9] Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste to ensure complete and accurate classification.[9][10]

Visual Guides

The following diagrams illustrate key safety and handling workflows for **2-Ethylbenzoic acid**.

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Caption: Logical workflow from hazard identification to disposal for **2-Ethylbenzoic acid**.



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Caption: Step-by-step workflow for handling a spill of **2-Ethylbenzoic acid**.

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